

# A Technical Guide to the Uptake and Distribution of Levomefolic Acid-13C5

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Compound of Interest		
Compound Name:	Levomefolic acid-13C5	
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This document provides a comprehensive overview of the application of Levomefolic acid-¹³C₅ (calcium), a stable isotope-labeled form of the active folate L-5-methyltetrahydrofolate, for metabolic tracing and quantitative bioanalysis. This guide details the cellular uptake mechanisms, metabolic pathways, and established experimental protocols essential for leveraging this powerful tool in research and drug development.

# Introduction to Levomefolic Acid and its <sup>13</sup>C<sub>5</sub> Isotope

Levomefolic acid, also known as L-5-methyltetrahydrofolate (L-5-MTHF), is the primary biologically active form of folate (Vitamin B9). It is the predominant form found in circulation and is transported across cell membranes and the blood-brain barrier for use in essential metabolic processes.[1][2][3] Unlike synthetic folic acid, levomefolic acid does not require enzymatic reduction by dihydrofolate reductase (DHFR) to become metabolically active.[1] It serves as a critical coenzyme in one-carbon metabolism, a network of reactions vital for the synthesis of nucleotides (DNA and RNA), amino acid metabolism, and methylation reactions.[4][5]

The stable isotope-labeled version, Levomefolic acid-<sup>13</sup>C<sub>5</sub>, contains five carbon-13 atoms, creating a tracer that allows for the precise tracking of its metabolic fate.[5] This makes it an invaluable tool for metabolic flux analysis (MFA) and as an internal standard for accurate quantification in bioanalytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[6][7]

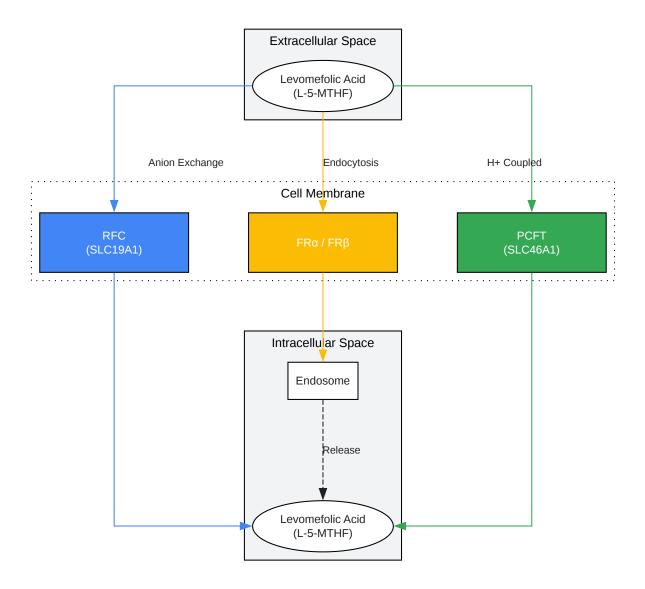


## **Cellular Uptake and Transport Mechanisms**

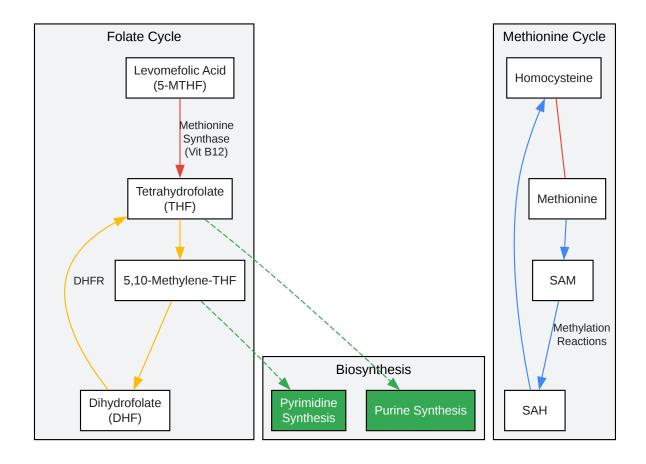
The transport of levomefolic acid across biological membranes is a mediated process due to its hydrophilic nature.[8] Three primary transport systems are responsible for its cellular uptake:

- Reduced Folate Carrier (RFC; SLC19A1): This is a major folate transport system in most cells, functioning as an anion exchanger.[8][9]
- Proton-Coupled Folate Transporter (PCFT; SLC46A1): This transporter is crucial for folate absorption in the small intestine and operates optimally at a low pH.[2][3][8]
- Folate Receptors (FR $\alpha$  and FR $\beta$ ): These are high-affinity receptors that internalize folates via endocytosis.[8][10]

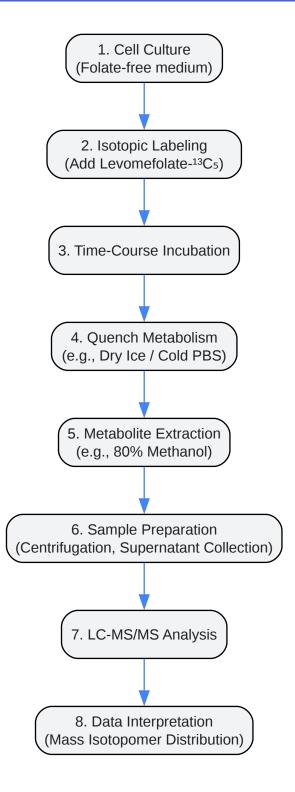




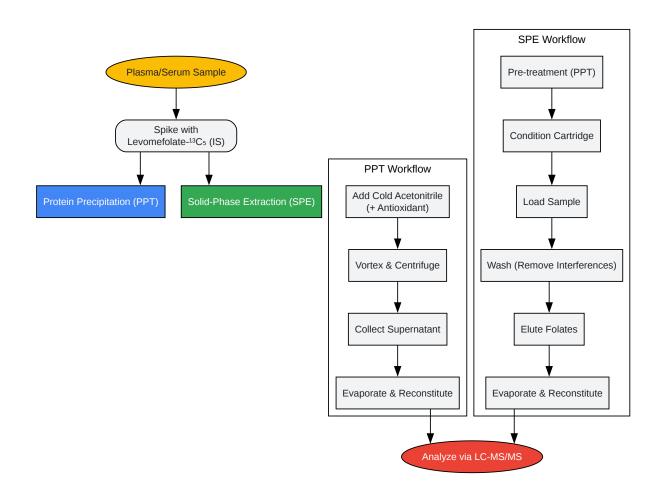












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